

Application Note: Development of Analytical Standards for 4-Ethyl-3-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 4-Ethyl-3-hydroxybenzoic acid

Cat. No.: B034793

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Introduction

4-Ethyl-3-hydroxybenzoic acid (CAS No. 100523-85-1) is a benzoic acid derivative with potential applications in the pharmaceutical and fine chemical industries.^[1] As with any compound intended for use in regulated environments, the availability of a well-characterized analytical standard is a prerequisite for accurate quantification, impurity profiling, and stability testing. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the establishment and application of a **4-Ethyl-3-hydroxybenzoic acid** reference standard.

The development of a robust analytical standard is a multi-faceted process that encompasses synthesis, purification, and rigorous characterization to confirm identity and establish purity. This application note details the scientific rationale and methodologies for each of these critical stages, ensuring the resulting standard is fit for its intended purpose in a GxP environment. Furthermore, detailed protocols for the use of this standard in common analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are provided, along with guidelines for stability testing.

Physicochemical Properties

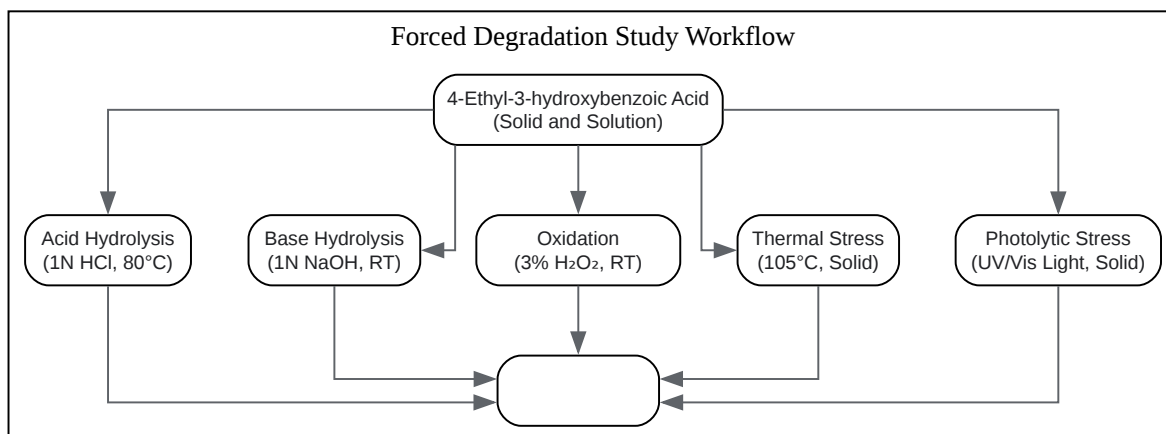
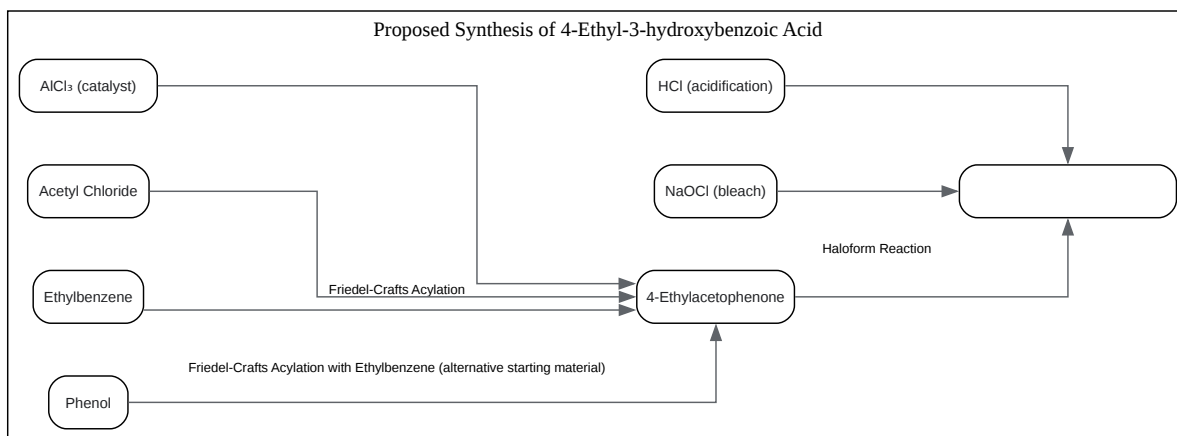
A thorough understanding of the physicochemical properties of **4-Ethyl-3-hydroxybenzoic acid** is fundamental for its handling, storage, and the development of analytical methods.

| Property | Value | Source |
|---------------------|---|---|
| CAS Number | 100523-85-1 | [2] [3] [4] |
| Molecular Formula | C ₉ H ₁₀ O ₃ | [2] [3] [5] |
| Molecular Weight | 166.17 g/mol | [2] [3] |
| Appearance | White solid | [1] |
| Boiling Point | 336.7 °C at 760 mmHg | [3] |
| Density | 1.247 g/cm ³ | [3] |
| Storage Temperature | 2-8°C | |

Synthesis and Potential Impurities

The synthesis of **4-Ethyl-3-hydroxybenzoic acid** is not widely documented in readily available literature. However, a plausible synthetic route can be devised based on established organic chemistry principles, such as the Friedel-Crafts acylation followed by a haloform reaction or oxidation. Understanding the synthetic pathway is crucial for identifying potential process-related impurities, as mandated by ICH Q3A(R2) guidelines.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Proposed Synthesis Workflow



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